characterization of JWH-250 5-hydroxypentyl reference material

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Compound of Interest

Compound Name:	*JWH-250 5-Hydroxypentyl*
CAS No.:	*1427325-83-4*
Cat. No.:	*B586910*

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An In-depth Technical Guide: Comprehensive Characterization of **JWH-250 5-Hydroxypentyl** Metabolite Reference Material

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Introduction: The Analytical Imperative for Synthetic Cannabinoid Metabolites

JWH-250, chemically known as (1-pentyl-3-(2-methoxyphenylacetyl)indole), is a synthetic cannabinoid agonist belonging to the phenylacetylindole family.[1] It interacts with both the CB1 and CB2 cannabinoid receptors, producing psychoactive effects that have led to its widespread use in so-called "herbal smoking blends."[1][2] Due to its potential for abuse and lack of accepted medical use, it is classified as a Schedule I substance in the United States and is controlled in many other countries.[1][3]

In forensic and clinical toxicology, the detection of the parent compound is often insufficient. Synthetic cannabinoids like JWH-250 are rapidly and extensively metabolized by the human body.[4][5] The primary metabolic product resulting from the biotransformation of JWH-250 is

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its N-(5-hydroxypentyl) metabolite, formed by hydroxylation on the terminal carbon of the pentyl side chain.[6][7] This metabolite is a crucial biomarker for confirming JWH-250 consumption.

Therefore, the availability of a meticulously characterized **JWH-250 5-hydroxypentyl** reference material is paramount. Such a standard is indispensable for the development and validation of sensitive and specific analytical methods, ensuring the accuracy and reliability of forensic investigations and clinical diagnoses.[2][4] This guide provides a comprehensive overview of the essential physicochemical properties and the multi-platform analytical methodologies required to fully characterize this critical reference standard.

Part 1: Physicochemical and Structural Identity

A reference material's utility begins with its fundamental identity. The precise chemical structure and associated physical properties must be unequivocally confirmed.

Table 1: Core Chemical Identifiers for **JWH-250 5-Hydroxypentyl**

Property	Value	Source
Formal Name	1-(1-(5-hydroxypentyl)-1H-indol-3-yl)-2-(2-methoxyphenyl)-ethanone	[6]
CAS Number	1427325-83-4	[6][8]
Molecular Formula	$C_{22}H_{25}NO_3$	[6][8][9]
Molecular Weight	351.4 g/mol	[6][8][9]
Canonical SMILES	COC1=CC=CC=C1CC(=O)C2=CN(C3=CC=CC=C32)CCCCCO	[8]
InChIKey	BEAGHVHOGRTTHK-UHFFFAOYSA-N	[6]
Physical Form	Crystalline Solid	[6]
Solubility	Soluble in DMF and DMSO	[6]

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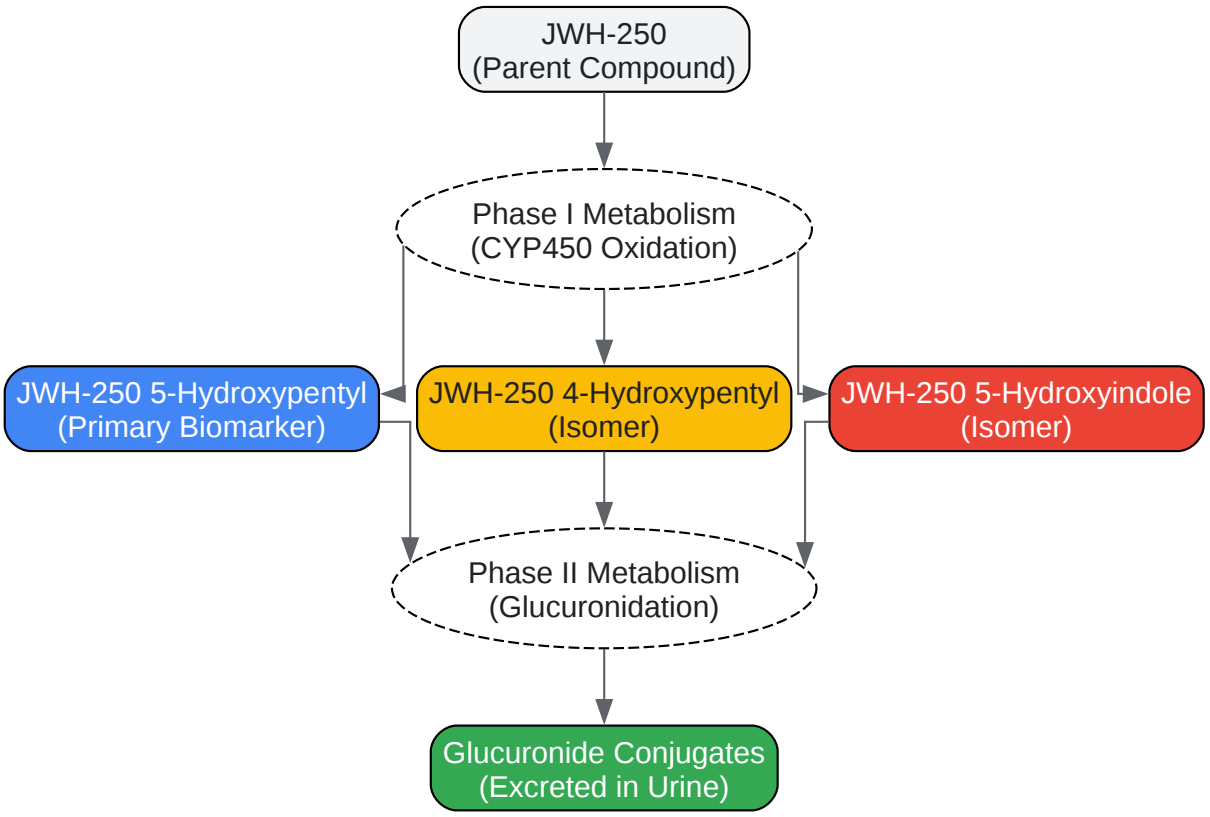
Part 2: The Metabolic Landscape of JWH-250

Understanding the metabolic fate of JWH-250 is essential for selecting the correct biomarker for analysis. The primary route of metabolism involves Phase I oxidation reactions, catalyzed by cytochrome P450 enzymes in the liver.

The most abundant pathway is the hydroxylation of the N-alkyl (pentyl) side chain.[4] This process can yield several positional isomers, including the terminal 5-hydroxypentyl metabolite and the 4-hydroxypentyl metabolite.[7][10] Additionally, hydroxylation can occur on the indole ring, producing the 5-hydroxyindole metabolite.[11] Following hydroxylation, these Phase I metabolites are typically conjugated with glucuronic acid (a Phase II reaction) to form more water-soluble glucuronides, which are then excreted in the urine.[4][12][13]

The prevalence of the 5-hydroxypentyl metabolite makes it the most reliable biomarker for detecting JWH-250 use. However, the existence of isomers necessitates analytical methods capable of distinguishing between them.

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Metabolic pathway of JWH-250.

Part 3: A Multi-Tiered Approach to Analytical Characterization

A single analytical technique is insufficient to fully characterize a reference material. A self-validating system employing orthogonal methods is required to establish identity, purity, concentration, and isomeric specificity with the highest degree of confidence.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

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LC-MS/MS is the cornerstone for the detection and quantification of synthetic cannabinoid metabolites in biological fluids.[4][9][14] Its high sensitivity and selectivity allow for the reliable measurement of analytes at low nanogram-per-milliliter concentrations.

Core Principle: The liquid chromatograph separates the target analyte from matrix interferences and isomeric compounds. The triple quadrupole mass spectrometer then provides two levels of mass filtering. The first quadrupole selects the precursor ion (the protonated molecule, $[M+H]^+$), which is then fragmented in a collision cell. The third quadrupole selects a specific, characteristic fragment ion for detection. This multiple reaction monitoring (MRM) process is highly specific and minimizes background noise.

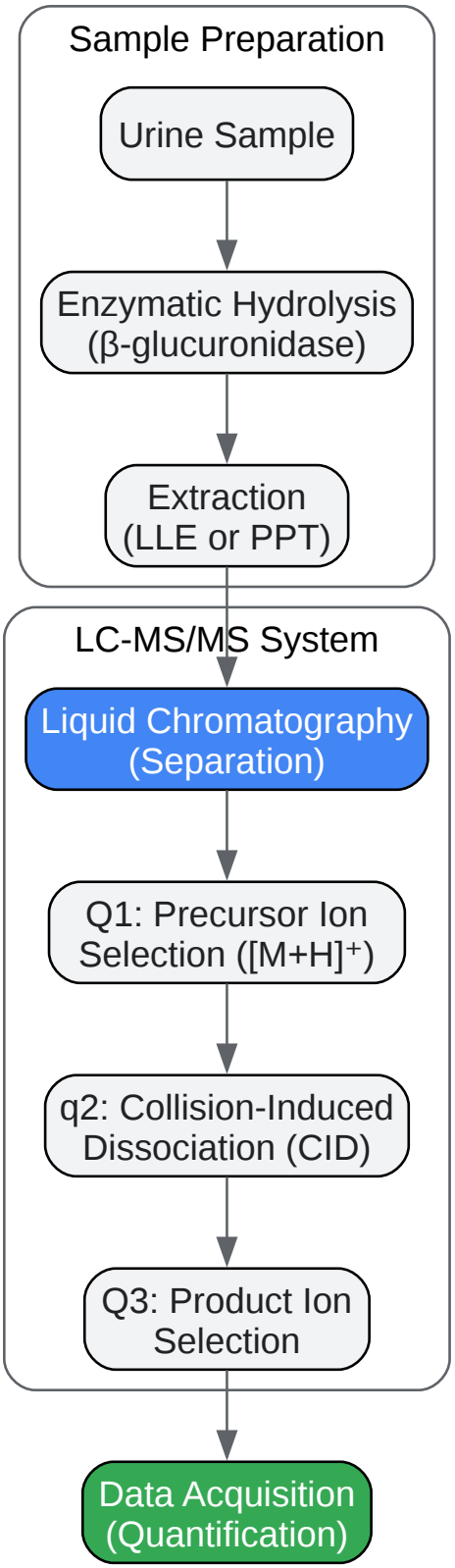
Validated Protocol: Urinary Metabolite Quantification

- Sample Preparation (Deconjugation):
  - To 100 µL of urine, add 10 µL of an internal standard solution (e.g., a deuterated analog).[4]
  - Add 50 µL of 0.4 M ammonium acetate buffer (pH 4.0) to adjust the pH.[4]
  - Add 2000 units of β-glucuronidase enzyme.[4][12]
  - Vortex and incubate the sample for 2 hours at 55°C to enzymatically cleave the glucuronide conjugates.[4] This step is critical as it was found to be more efficient than alkaline hydrolysis.[12][14]
- Protein Precipitation & Extraction:
  - After cooling, add 190 µL of acetonitrile to precipitate proteins.[4]
  - Vortex, then centrifuge for 10 minutes at 15,000 x g.[4]
  - Alternatively, a liquid-liquid extraction can be performed using a solvent like 1-chlorobutane:isopropyl alcohol (70:30).[14]
- LC-MS/MS Analysis:
  - Transfer the supernatant to an autosampler vial for injection.

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- Chromatography: Utilize a C18 reversed-phase column (e.g., Agilent Zorbax Eclipse Plus C18, 2.1 mm x 50 mm, 1.8 µm).[12][14]
- Mobile Phases: A: 0.1% Formic Acid in Water; B: Acetonitrile with 0.1% Formic Acid.[4][15]
- Gradient: A rapid 4-10 minute gradient is typically sufficient to achieve separation.[4][14]
- Mass Spectrometry: Operate in positive ion electrospray ionization (ESI) mode, monitoring for specific MRM transitions for the analyte and internal standard.[14]

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LC-MS/MS workflow for metabolite analysis.

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Advanced Isomer Separation: High-Resolution Ion Mobility-Mass Spectrometry (HRIM-MS)

While LC-MS/MS is powerful, co-eluting isomers can pose a significant challenge. HRIM-MS provides an additional dimension of separation based on an ion's size, shape, and charge, quantified as its Collision Cross Section (CCS).[10] This technique is exceptionally well-suited for distinguishing the **JWH-250 5-hydroxypentyl** metabolite from its 4-hydroxypentyl and 5-hydroxyindole isomers, which may not be fully resolved by chromatography alone.[10]

A study utilizing Structures for Lossless Ion Manipulations (SLIM) IM-MS demonstrated baseline or near-baseline separation of these key isomers.[10]

Table 2: Experimental Collision Cross Section (CCS) Values for Sodiated JWH-250 Metabolite Isomers

Metabolite Isomer	SLIM $CCSN_2$ ($Å^2$)	Source
JWH-250 N-(5-hydroxypentyl)	182.5	[10]
JWH-250 N-(4-hydroxypentyl)	187.5	[10]
JWH-250 5-hydroxyindole	202.3	[10]

The distinct CCS values provide a robust method for confirming the identity of the 5-hydroxypentyl metabolite and ensuring the isomeric purity of the reference material.

Definitive Structural Elucidation: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy stands as the gold standard for unambiguous structure determination. While MS techniques provide mass and fragmentation data, NMR elucidates the precise atomic connectivity of a molecule. For a reference material, ^1H and ^{13}C NMR spectra are non-negotiable for providing definitive structural proof.

- ^1H NMR: Provides information on the number and chemical environment of hydrogen atoms. The spectrum for **JWH-250 5-hydroxypentyl** will show characteristic signals for the aromatic

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protons on the indole and phenyl rings, the methylene protons of the pentyl chain, and a distinct signal for the terminal hydroxymethylene group (-CH_2OH).

- ^{13}C NMR: Maps the carbon skeleton of the molecule, confirming the presence of all 22 carbon atoms in their unique chemical environments.

- 2D NMR (e.g., COSY, HSQC): These experiments establish correlations between protons and carbons, allowing for the complete and unequivocal assignment of the structure, confirming that hydroxylation occurred specifically at the C-5 position of the pentyl chain.

The combination of GC-MS and 1D/2D NMR provides sufficient information to identify the structure with absolute confidence.[16] Analysis and characterization of JWH-250 hydroxypentyl metabolites are routinely accomplished via HPLC, Mass Spectra, and ^1H-NMR.[2]

Conclusion: Ensuring Analytical Integrity

The characterization of a reference material like **JWH-250 5-hydroxypentyl** is a rigorous, multi-faceted process that underpins the integrity of all subsequent analytical testing. The orthogonal methodologies of chromatography, mass spectrometry (including high-resolution ion mobility), and nuclear magnetic resonance spectroscopy create a self-validating system. This system ensures the material's identity, purity, isomeric specificity, and concentration are known with the highest degree of scientific certainty. For researchers, forensic scientists, and drug development professionals, relying on such a comprehensively characterized standard is not merely best practice—it is a fundamental requirement for producing defensible and trustworthy results.

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